

Navigating the Safety Profile of 1,7-Heptanediol: An In-depth Technical Guide

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Compound of Interest

Compound Name: 1,7-Heptanediol

Cat. No.: B042083

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **1,7-Heptanediol** (CAS No. 629-30-1). The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on data clarity, experimental context, and procedural visualization.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The following table summarizes the key quantitative data for **1,7-Heptanediol**.

Property	Value
Molecular Formula	C ₇ H ₁₆ O ₂
Molecular Weight	132.20 g/mol
Appearance	Clear, colorless to light yellow, viscous liquid
Odor	Odorless
Melting Point	17-19 °C (62.6-66.2 °F)
Boiling Point	259 °C (498.2 °F) at 760 mmHg
Flash Point	> 110 °C (> 230 °F)
Density	0.951 g/mL at 25 °C
Solubility	Soluble in water

Toxicological Data Summary

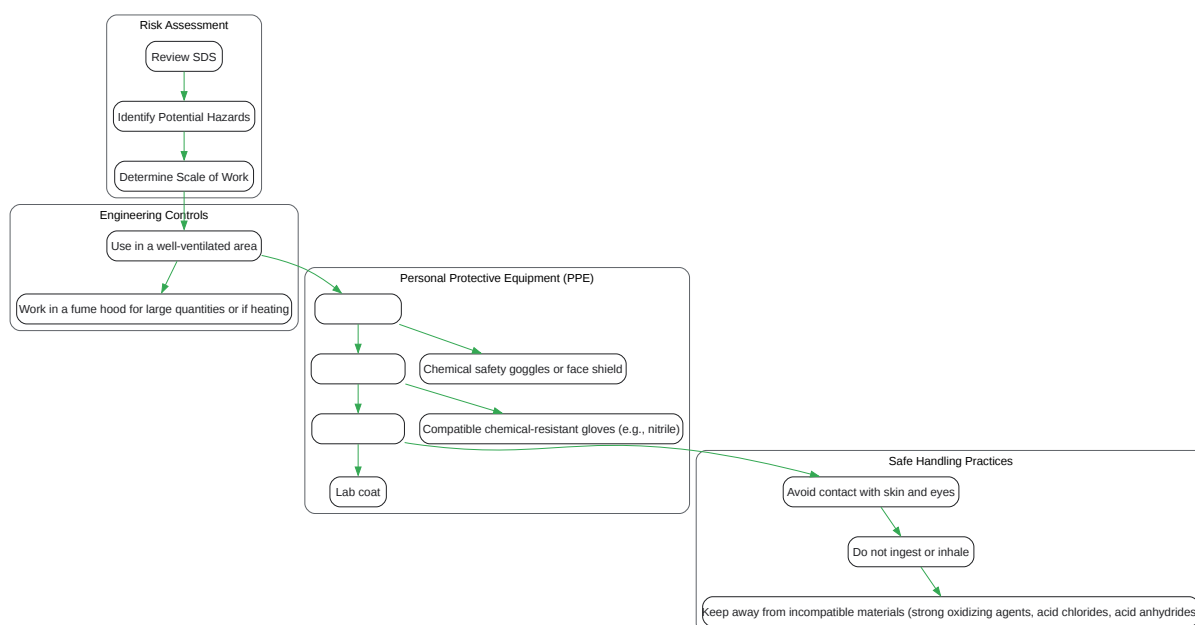
Based on available Safety Data Sheets (SDS), **1,7-Heptanediol** has not undergone extensive toxicological testing, or such data is not readily available in the public domain. The table below reflects the current status of toxicological information.

Toxicological Endpoint	Data
Acute Oral Toxicity	No data available
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	No data available
Skin Corrosion/Irritation	No data available; not expected to be a skin irritant
Serious Eye Damage/Irritation	No data available; may cause eye irritation[1]
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	No data available
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Note: The absence of data does not imply that the substance is harmless. Standard precautions for handling laboratory chemicals should always be observed.

Handling Precautions and Personal Protective Equipment (PPE)

Given the limited toxicological data, a cautious approach to handling **1,7-Heptanediol** is recommended. The following logical workflow outlines the essential handling precautions.



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Caption: Logical workflow for handling **1,7-Heptanediol**.

Engineering Controls

- Ventilation: Work in a well-ventilated area. For procedures that may generate aerosols or when using large quantities, a fume hood is recommended.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)[\[2\]](#)
- Skin Protection: Wear a lab coat and compatible chemical-resistant gloves (e.g., nitrile rubber).[\[2\]](#)[\[3\]](#)
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[\[2\]](#)

Hygiene Measures

- Handle in accordance with good industrial hygiene and safety practices.[\[2\]](#) Wash hands thoroughly after handling.

Storage and Disposal

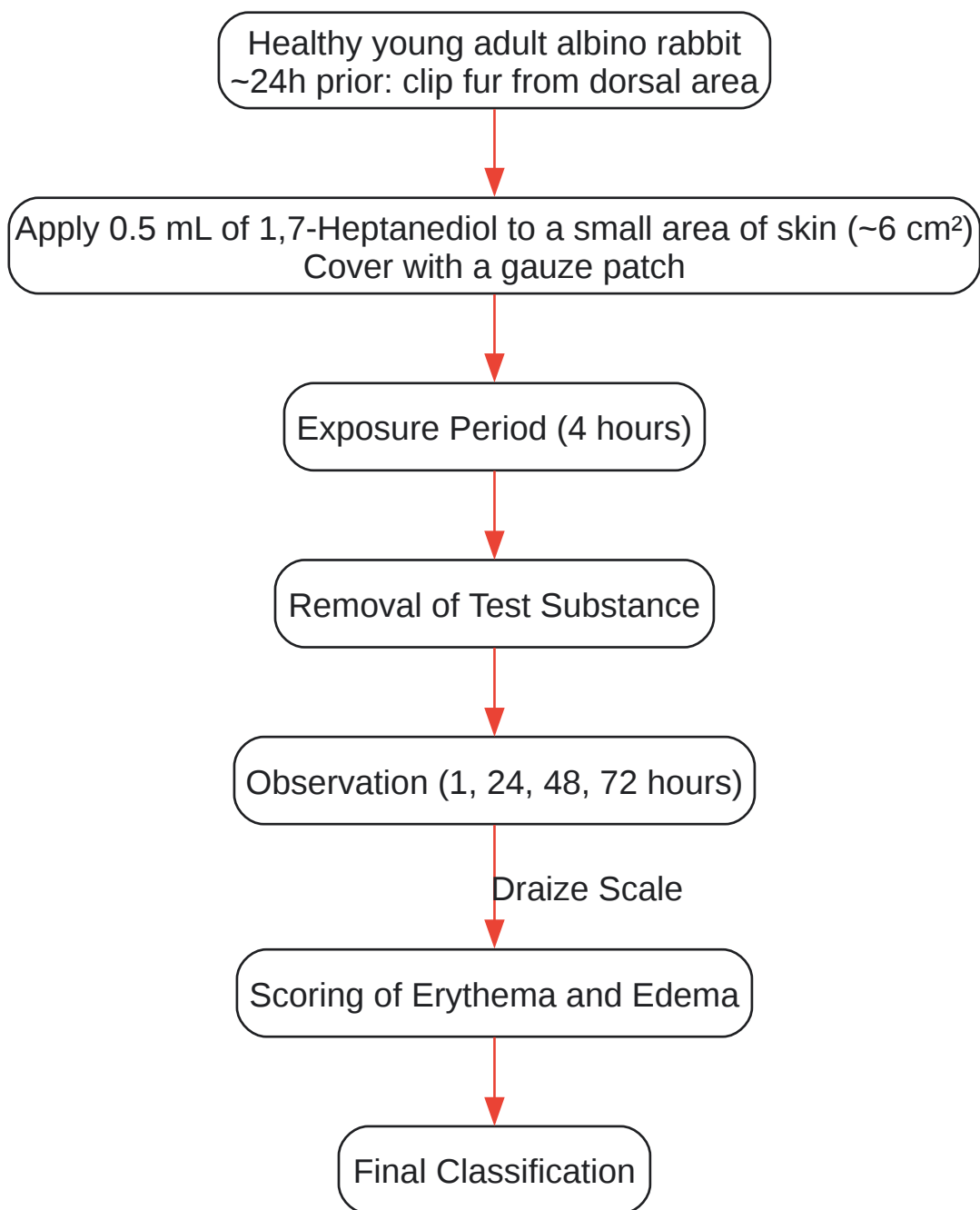
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container.[\[3\]](#) Keep away from incompatible materials such as strong oxidizing agents, acid chlorides, and acid anhydrides.[\[2\]](#)
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.[\[2\]](#)

Experimental Protocols for Safety Assessment

While specific experimental data for **1,7-Heptanediol** is scarce, the following sections detail the standardized OECD protocols that would be employed to assess its toxicological profile.

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test is designed to determine the potential of a substance to cause reversible skin irritation or irreversible corrosion.



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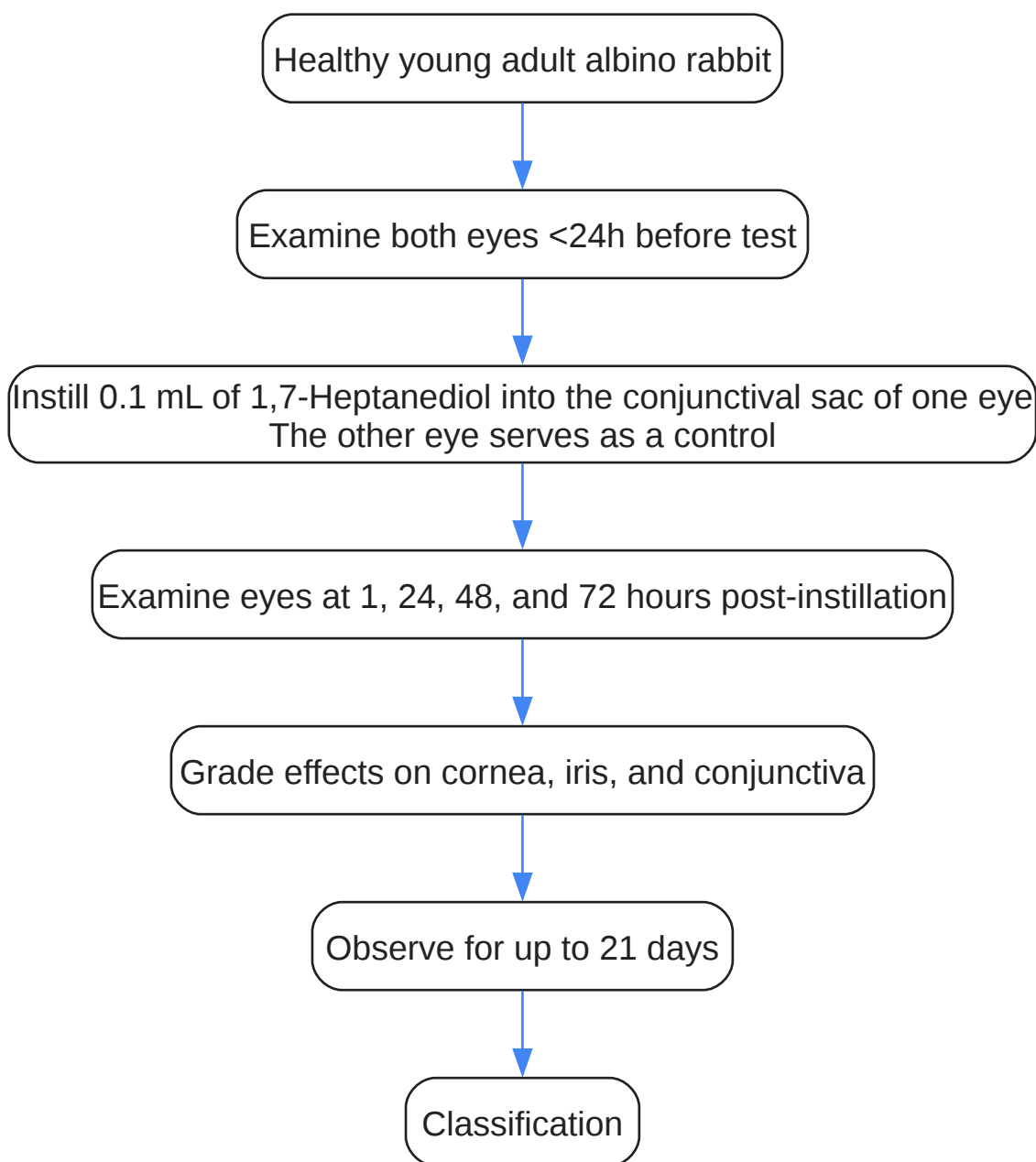
Caption: Experimental workflow for an acute dermal irritation study.

Methodology:

- **Animal Model:** A single healthy young adult albino rabbit is typically used for the initial test.
- **Preparation:** Approximately 24 hours before the test, the fur on the dorsal area of the animal is clipped.
- **Application:** 0.5 mL of **1,7-Heptanediol** is applied to a small area of the skin (approximately 6 cm²) and covered with a gauze patch. An untreated area of the skin serves as a control.
- **Exposure:** The exposure period is 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after removal. Observations may continue for up to 14 days to assess the reversibility of any effects.
- **Scoring:** The reactions are scored using a standardized system (e.g., the Draize scale).
- **Classification:** Based on the scores, the substance is classified for its skin irritation potential.

Acute Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test evaluates the potential of a substance to cause irritation or corrosion to the eye.



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Caption: Experimental workflow for an acute eye irritation study.

Methodology:

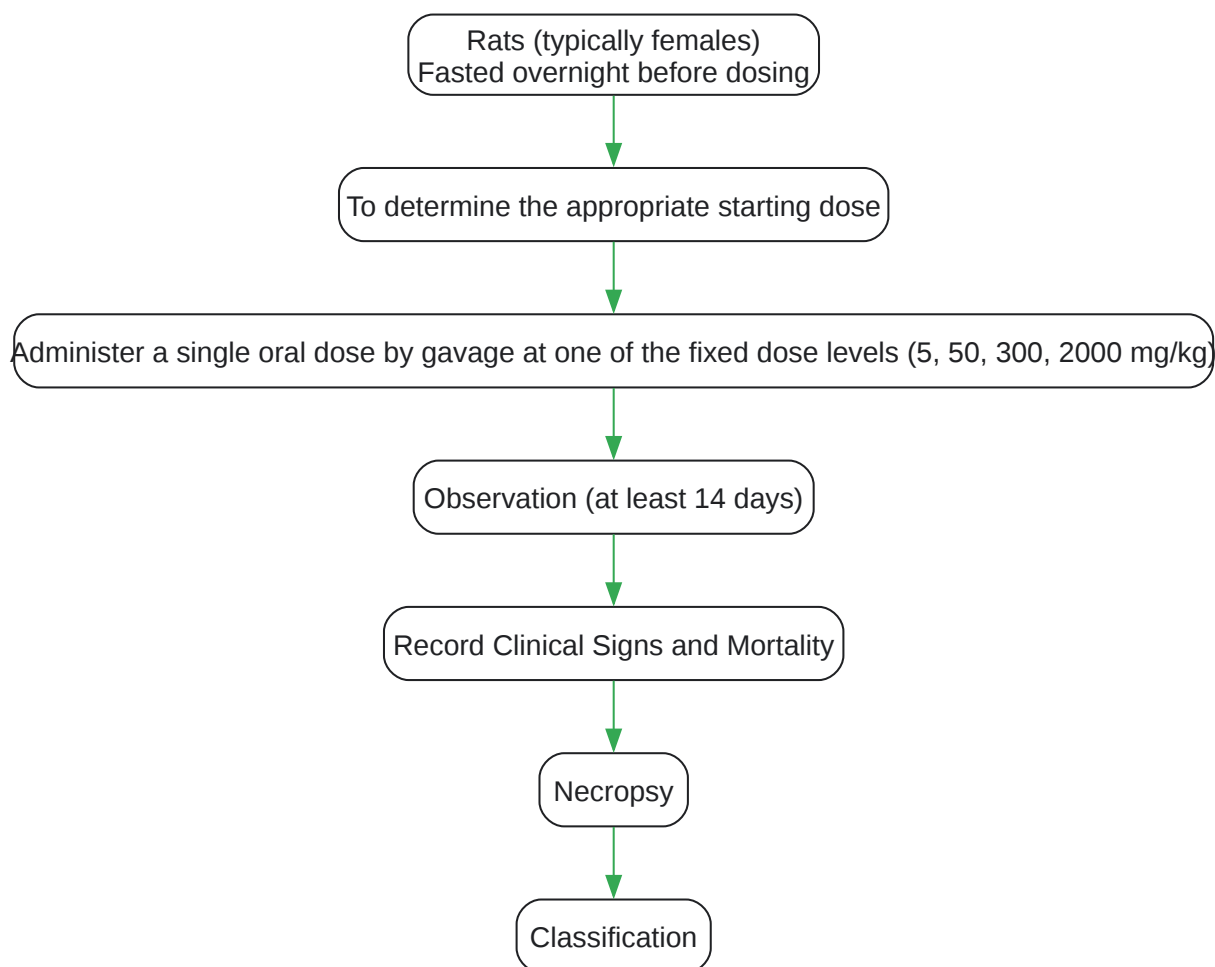
- Animal Model: Healthy young adult albino rabbits are used.
- Procedure: A single dose of the test substance (0.1 mL for liquids) is applied into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a

control.

- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. The degree of eye irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva.
- Reversibility: The observation period can be extended up to 21 days to determine the reversibility of the observed effects.
- Classification: The substance is classified based on the severity and reversibility of the ocular lesions.

Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD Guideline 420)

This method is used to assess the acute oral toxicity of a substance.



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Caption: Experimental workflow for an acute oral toxicity study.

Methodology:

- **Animal Model:** Typically, rats of a single sex (usually females) are used.
- **Dosing:** The substance is administered orally by gavage at one of the defined dose levels (5, 50, 300, or 2000 mg/kg body weight). A sighting study may be performed to determine the

appropriate starting dose.

- Procedure: A stepwise procedure is used where a group of animals is dosed at a specific level. The outcome of this group determines the dose for the next group (higher or lower).
- Observation: Animals are observed for a period of at least 14 days for signs of toxicity and mortality.
- Data Collection: Clinical signs, body weight changes, and mortality are recorded. A gross necropsy is performed on all animals at the end of the study.
- Classification: The substance is classified based on the observed toxicity and mortality at the different dose levels.

Conclusion

While **1,7-Heptanediol** is a valuable compound in various research and development applications, the publicly available safety data is limited. Therefore, it is imperative that researchers, scientists, and drug development professionals handle this chemical with a high degree of caution, adhering to the handling and PPE recommendations outlined in this guide. The provided experimental protocols, based on OECD guidelines, offer a framework for any future toxicological assessments that may be required to fill the existing data gaps and ensure a more complete safety profile.

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References

- 1. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 2. Acute Dermal Irritation OECD 404 - Toxicology IND Services [[toxicology-ind.com](https://www.toxicology-ind.com)]
- 3. OECD Test Guideline 420: Acute Oral Toxicity - Fixed Dose | PDF [[slideshare.net](https://www.slideshare.net)]

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